

Technical Deep Dive: [Leu5]-Enkephalin – Free Base vs. TFA Salt in Research & Development

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

Cat. No.: B8103135

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Executive Summary

For researchers utilizing [Leu5]-Enkephalin (Tyr-Gly-Gly-Phe-Leu), the distinction between the Free Base (CAS 58822-25-6) and its Trifluoroacetate (TFA) Salt form is not merely a matter of chemical cataloging—it is a critical determinant of experimental validity.^[1]

While the TFA salt is the standard output of Solid Phase Peptide Synthesis (SPPS) due to its superior solubility and ease of purification, the trifluoroacetate counterion acts as a "silent variable" in biological systems. It is known to alter cellular proliferation, skew receptor binding kinetics, and induce toxicity in vivo.^{[1][2]} This guide provides the technical grounding to select the correct form, calculate precise dosing based on Net Peptide Content (NPC), and execute salt-exchange protocols when necessary.

Chemical Fundamentals: The Stoichiometry of the Salt

To ensure accurate dosing, one must understand the molecular composition of the substance in the vial. [Leu5]-Enkephalin contains a single basic site—the N-terminal amine of the Tyrosine

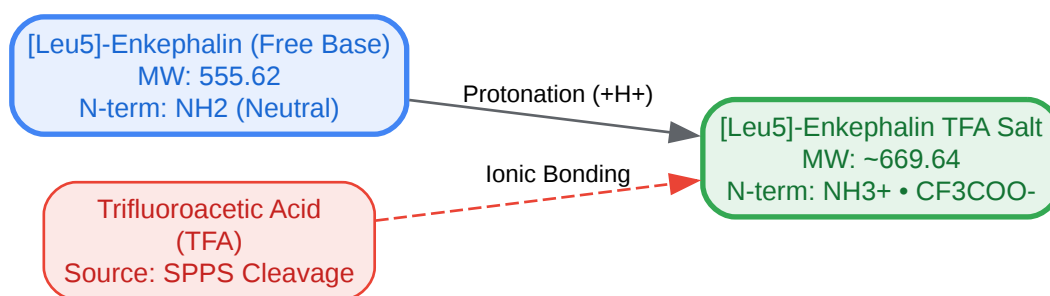
residue—making it a mono-cationic peptide at physiological pH.[1]

Structural Comparison

Feature	[Leu5]-Enkephalin Free Base	[Leu5]-Enkephalin TFA Salt
CAS Number	58822-25-6	58822-25-6 (often cited generically)
Formula		
Molecular Weight	555.62 g/mol	~669.64 g/mol (assuming 1:1 stoichiometry)
Counterion	None (Zwitterionic/Neutral)	Trifluoroacetate ()
Primary State	Crystalline solid or precipitate	Lyophilized "fluffy" powder

Visualization: Salt Formation & Stoichiometry

The following diagram illustrates the protonation state of the N-terminus that drives salt formation.



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Caption: Transformation of the neutral N-terminal amine into a cationic salt species via TFA interaction.

Physicochemical Properties & Solubility[1][4][5][6]

Solubility Profiles

- **TFA Salt:** Highly soluble in water and polar organic solvents (MeOH, ACN).^[1] The bulky, lipophilic trifluoroacetate counterion disrupts intermolecular hydrogen bonding between peptide chains, preventing aggregation and enhancing solvation.
- **Free Base:** Significantly lower aqueous solubility, particularly near its isoelectric point (pI ~5.5–6.0).^[1] It may require pH adjustment (using weak acid or base) or small amounts of organic co-solvent (DMSO) to fully dissolve at high concentrations.^[1]

Stability^{[1][2][4][7][8]}

- **Solid State:** Both forms are stable at -20°C if protected from moisture.^[1] The TFA salt is hygroscopic; exposure to air can lead to water uptake, altering the effective weight.
- **In Solution:** [Leu5]-Enkephalin is susceptible to enzymatic degradation (aminopeptidases).^[1] The salt form does not inherently protect against proteolysis once dissolved.

Biological Implications: The "Silent" Toxicity of TFA

The choice between Free Base (or Acetate/HCl salts) and TFA salt is dictated by the sensitivity of the biological model.

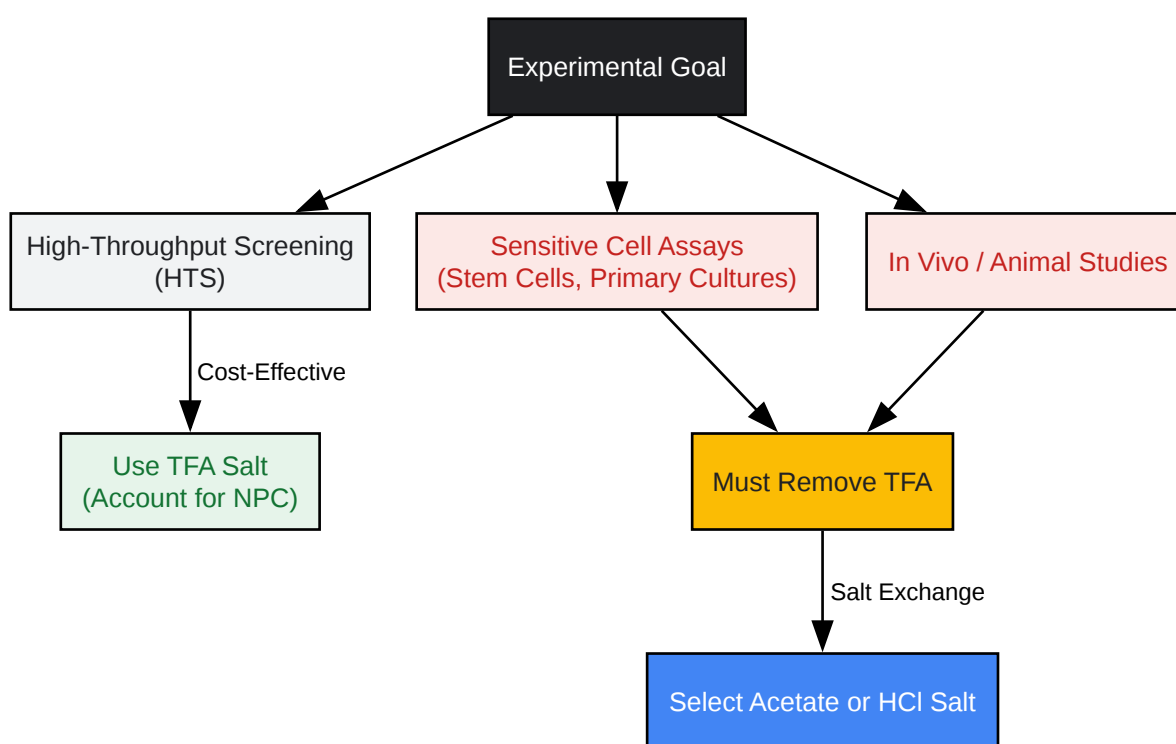
In Vitro Assays (Receptor Binding & Cell Culture)^[1]

- **Receptor Kinetics:** The ion can act as an allosteric modulator on certain receptors (e.g., Glycine receptors) and may alter the pH of unbuffered culture media.
- **Cytotoxicity:** TFA inhibits osteoblast proliferation and can alter metabolic rates in sensitive cell lines at concentrations as low as 10 nM to 1 mM.
- **Recommendation:** For robust or determination, TFA removal is recommended, or controls using Na-TFA should be included.

In Vivo Studies (Animal Models)[1][9][10][11][12]

- **Toxicity:** High doses of TFA salts introduce significant amounts of trifluoroacetate, which is not metabolized and can accumulate. It has been linked to trifluoroacetylation of liver proteins and potential immunogenicity.
- **Standard:** TFA salts are generally unacceptable for in vivo use. Researchers should convert to the Acetate or Hydrochloride salt, or use the Free Base if solubility permits.

Decision Matrix: Selecting the Right Form



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Caption: Workflow for selecting the appropriate peptide form based on experimental sensitivity.

Critical Calculation: Net Peptide Content (NPC)

A common source of experimental error is treating the weighed mass of the lyophilized powder as 100% peptide. The powder consists of:

- The Peptide itself.

- Counterions (TFA, Acetate, etc.).[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Residual Water (often 2–10%).[\[1\]](#)

Formula for Dosing:

[\[1\]](#)

Theoretical NPC Calculation for [Leu5]-Enkephalin TFA Salt: Assuming a 1:1 stoichiometry and 0% water (idealized):

[\[1\]](#)

Note: In practice, with residual water and non-stoichiometric TFA association, the NPC is often 70–75%. Always refer to the Elemental Analysis (N%) on the Certificate of Analysis.

Protocol: TFA to Acetate Salt Exchange

If you possess the TFA salt but require a biocompatible form, use this standard ion-exchange protocol.

Materials:

- Strong Anion Exchange Resin (e.g., Dowex 1x2 or equivalent in Acetate form).[\[1\]](#)
- 0.1 M Acetic Acid.
- Lyophilizer.[\[5\]](#)[\[8\]](#)

Step-by-Step Workflow:

- Resin Preparation: Wash the resin column with 10 volumes of 1 M Sodium Acetate, followed by 10 volumes of distilled water to remove excess sodium.
- Dissolution: Dissolve [Leu5]-Enkephalin TFA salt in a minimal volume of distilled water (approx. 10 mg/mL).
- Loading: Apply the peptide solution to the column.[\[8\]](#)[\[9\]](#) The

ions will bind to the resin, displacing Acetate ions.

- Elution: Elute with distilled water or 0.1 M Acetic Acid. Collect fractions.
- Lyophilization: Freeze and lyophilize the eluate. Repeat lyophilization from water 2x to remove excess acetic acid.
- Validation: Verify TFA removal via HPLC or ^{19}F -NMR (Fluorine NMR is highly sensitive to residual TFA).[1]



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Caption: Ion-exchange chromatography workflow for converting TFA salt to Acetate salt.

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